

Initial Studies on Basolite Z377 for Gas Adsorption: A Technical Guide

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Compound of Interest

Compound Name: Basolite Z377

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Introduction

Basolite Z377, a commercial metal-organic framework (MOF) also known as MOF-177, has garnered significant attention in the field of materials science due to its exceptional porosity and potential for gas storage and separation applications. This technical guide provides an in-depth overview of the initial studies conducted on **Basolite Z377** for the adsorption of key industrial gases: carbon dioxide (CO₂), hydrogen (H₂), and methane (CH₄). The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the development of advanced materials for gas capture, storage, and purification.

Basolite Z377 is a zinc-based MOF with the chemical formula Zn₄O(BTB)₂, where BTB is 1,3,5-benzenetribenzoate. Its structure is characterized by a high Brunauer-Emmett-Teller (BET) surface area, typically reported in the range of 3100 to 4449 m²/g, and a significant pore volume, making it an attractive candidate for adsorbing large quantities of gas molecules.^{[1][2]}

Physicochemical Properties of Basolite Z377

A summary of the key physicochemical properties of **Basolite Z377** is presented in Table 1. These properties are crucial for understanding its gas adsorption behavior.

Property	Value	References
Chemical Formula	C ₅₄ H ₃₀ O ₁₃ Zn ₄	PubChem
CAS Number	676593-65-0	Sigma-Aldrich
BET Surface Area	3100 - 4449 m ² /g	[1][2]
Pore Volume	~1.80 cm ³ /g	[2]

Gas Adsorption Performance

The performance of **Basolite Z377** in adsorbing CO₂, H₂, and CH₄ has been investigated under various conditions of temperature and pressure. The following sections and tables summarize the key findings from these initial studies.

Carbon Dioxide (CO₂) Adsorption

Basolite Z377 has been explored for its potential in CO₂ capture. The CO₂ uptake is influenced by factors such as pressure, temperature, and the physical form of the material (powder vs. pellets).

Temperature (°C)	Pressure (bar)	Adsorption Capacity (mmol/g)	Physical Form	References
25	1	0.27	Powder	[3]
25	1	0.47	Pellet	[3]
40	0.15	0.097	Not Specified	[4]
55	Not Specified	4.6	TEPA-modified powder	[5]

Hydrogen (H₂) Adsorption

Hydrogen storage is a critical area of research where MOFs like **Basolite Z377** show promise due to their high surface area and low density.

Temperature (K)	Pressure (bar)	Adsorption Capacity (wt%)	Adsorption Type	References
77	1	~1.5	Excess	[1]
77	70	7.5	Excess	[6][7]
77	70	11	Absolute	[6]
298	100	~0.62	Excess	[1]

Methane (CH₄) Adsorption

Methane is a primary component of natural gas, and its storage in porous materials like **Basolite Z377** is being investigated as an alternative to high-pressure compression.

Temperature (°C)	Pressure (bar)	CO ₂ /CH ₄ Selectivity	References
25	1	3.21	[8]

Experimental Protocols

The following sections detail the typical experimental methodologies employed in the gas adsorption studies of **Basolite Z377**.

Material Activation

Proper activation of the MOF is crucial to remove any guest molecules, such as solvents or water, from the pores, which could otherwise interfere with gas adsorption measurements. A common activation protocol for **Basolite Z377** involves the following steps:

- **Sample Preparation:** A specific amount of the as-synthesized **Basolite Z377** powder is placed in a sample tube.
- **Solvent Exchange:** To facilitate the removal of high-boiling-point solvents like dimethylformamide (DMF) used during synthesis, a solvent exchange is often performed by immersing the sample in a lower-boiling-point solvent (e.g., acetone) for several hours, with the solvent being decanted and replaced multiple times.

- **Thermal Activation:** The sample is then heated under a dynamic vacuum. Typical activation conditions are heating at 120°C to 180°C for several hours.[9]

Gas Adsorption Measurements

Both volumetric and gravimetric methods are commonly used to measure gas adsorption isotherms on MOFs.

Volumetric Method:

This technique involves introducing a known amount of gas into a calibrated volume containing the activated MOF sample. The amount of gas adsorbed is calculated from the pressure drop after equilibrium is reached.

- **Degassing:** The activated sample is further degassed in the analysis port of the instrument (e.g., Micromeritics ASAP 2020) at elevated temperatures under high vacuum.
- **Free Space Measurement:** The volume of the sample tube that is not occupied by the MOF sample (the "free space" or "dead volume") is determined, typically using a non-adsorbing gas like helium.
- **Isotherm Measurement:** The sample is maintained at a constant temperature (e.g., 77 K for H₂ or 298 K for CO₂ and CH₄). The adsorbate gas is then introduced into the sample tube in controlled doses. After each dose, the pressure is allowed to equilibrate, and the amount of gas adsorbed is calculated. This process is repeated at various pressures to generate an adsorption isotherm. The desorption isotherm is measured by systematically reducing the pressure.

Gravimetric Method:

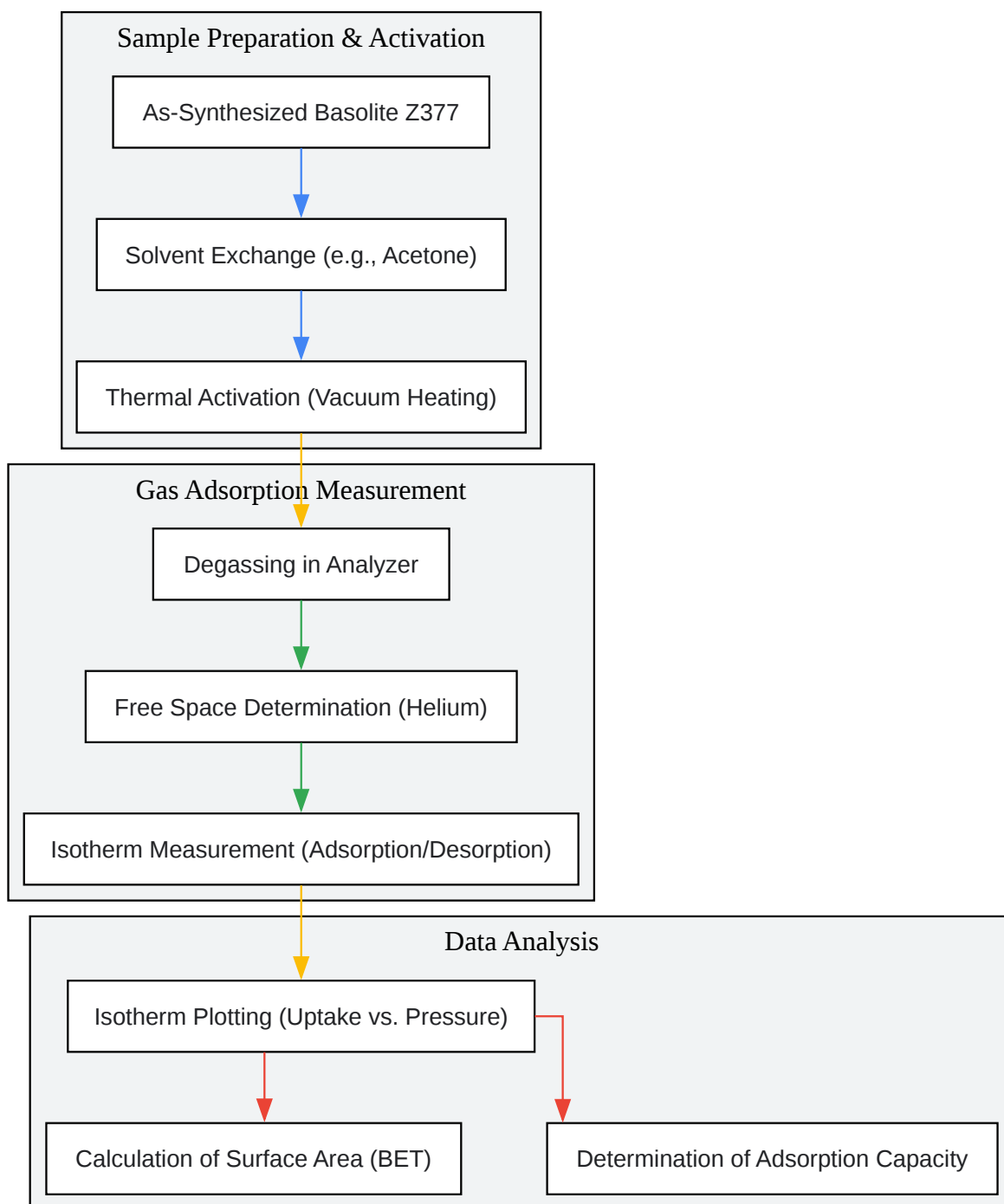
In this method, the change in mass of the MOF sample is measured directly as it adsorbs the gas.

- **Sample Preparation and Activation:** Similar to the volumetric method, the sample is activated to remove guest molecules.

- Measurement: The activated sample is placed in a microbalance within a high-pressure chamber (e.g., HPVA-100). The system is pressurized with the adsorbate gas at a constant temperature. The mass uptake of the gas by the sample is recorded as a function of pressure. Buoyancy effects are corrected for to obtain the true amount of gas adsorbed.^[10]

Experimental Workflow

The general workflow for conducting gas adsorption studies on **Basolite Z377** can be visualized as a series of sequential steps, from sample preparation to data analysis.



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Caption: General experimental workflow for gas adsorption analysis of **Basolite Z377**.

Conclusion

The initial studies on **Basolite Z377** have demonstrated its significant potential as a high-performance adsorbent for various gases. Its exceptionally high surface area and pore volume contribute to its impressive storage capacities, particularly for hydrogen at cryogenic temperatures. While its performance for CO₂ and CH₄ adsorption at ambient temperatures is also notable, further research focusing on enhancing its selectivity and stability, especially in the presence of moisture, is warranted. The detailed experimental protocols and compiled data in this guide aim to provide a solid foundation for future investigations and the development of **Basolite Z377**-based materials for practical gas storage and separation applications.

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